

Application Note: Analysis of Bisabolenes using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: (Z)-alpha-Bisabolene

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Introduction

Bisabolenes are a group of isomeric sesquiterpenes (C₁₅H₂₄) with a molecular weight of 204.35 g/mol [1]. They are found in a variety of plants and are known for their characteristic aroma and potential therapeutic properties, including anti-inflammatory, anti-cancer, and anti-microbial activities. The accurate identification and quantification of bisabolene isomers are crucial for quality control in essential oils, drug development, and various research applications. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like bisabolenes. This application note provides a comprehensive overview and detailed protocols for the analysis of bisabolenes using GC-MS.

Experimental Workflow

The general workflow for the GC-MS analysis of bisabolenes involves sample preparation, GC-MS analysis, and subsequent data processing for identification and quantification.

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References

- 1. β -Bisabolene [webbook.nist.gov]
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